

Safeguarding Your Laboratory: Proper Disposal of NSC 109555

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Compound of Interest

Compound Name: NSC 109555

Cat. No.: B225799

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For Immediate Implementation by Laboratory Personnel

The following document provides essential guidance on the safe and proper disposal of **NSC 109555**, a compound identified as toxic if swallowed and with the potential to cause genetic defects. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance. This information is intended for researchers, scientists, and drug development professionals actively handling this compound.

I. Understanding the Hazards

NSC 109555 is classified with acute oral toxicity (Category 3) and germ cell mutagenicity (Category 1B). Due to these significant health risks, all handling and disposal must be conducted with the utmost care, utilizing appropriate personal protective equipment (PPE) and following established laboratory safety protocols.

II. Personal Protective Equipment (PPE) Requirements

Before handling **NSC 109555** for any purpose, including disposal preparation, the following PPE is mandatory:

- Protective gloves: Chemical-resistant gloves are essential.
- Protective clothing: A lab coat or other protective garments should be worn.

- Eye protection: Safety glasses or goggles are required.
- Face protection: A face shield may be necessary depending on the scale of handling.

III. Step-by-Step Disposal Protocol

The primary directive for the disposal of **NSC 109555** and its containers is to utilize an approved waste disposal plant. This ensures that the hazardous material is managed and neutralized in a controlled and environmentally responsible manner.

Step 1: Waste Segregation and Collection

- All waste materials contaminated with **NSC 109555**, including unused product, solutions, and contaminated lab supplies (e.g., pipette tips, vials, gloves), must be segregated from general laboratory waste.
- Collect all **NSC 109555** waste in a designated, properly labeled, and sealed hazardous waste container. The container must be clearly marked with the chemical name ("**NSC 109555**") and relevant hazard symbols.

Step 2: Secure Storage

- Store the sealed hazardous waste container in a designated, secure area away from incompatible materials. The storage area should be locked to prevent unauthorized access.

Step 3: Arrange for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the **NSC 109555** waste.
- Provide the EHS department or contractor with the Safety Data Sheet (SDS) for **NSC 109555** to ensure they have all the necessary information for safe handling and transport.

Step 4: Documentation

- Maintain a detailed record of the amount of **NSC 109555** waste generated and the date of its transfer to the disposal facility. This documentation is crucial for regulatory compliance and

laboratory safety audits.

IV. Emergency Procedures

In the event of accidental exposure or spillage, follow these procedures immediately:

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse the mouth.
- If Exposed or Concerned: Seek medical advice or attention.
- Skin Contact: Wash the affected area thoroughly with soap and water.
- Spills: Prevent the product from entering drains. Absorb the spill with an inert material and collect it in a sealed container for disposal as hazardous waste.

V. Chemical and Physical Properties Summary

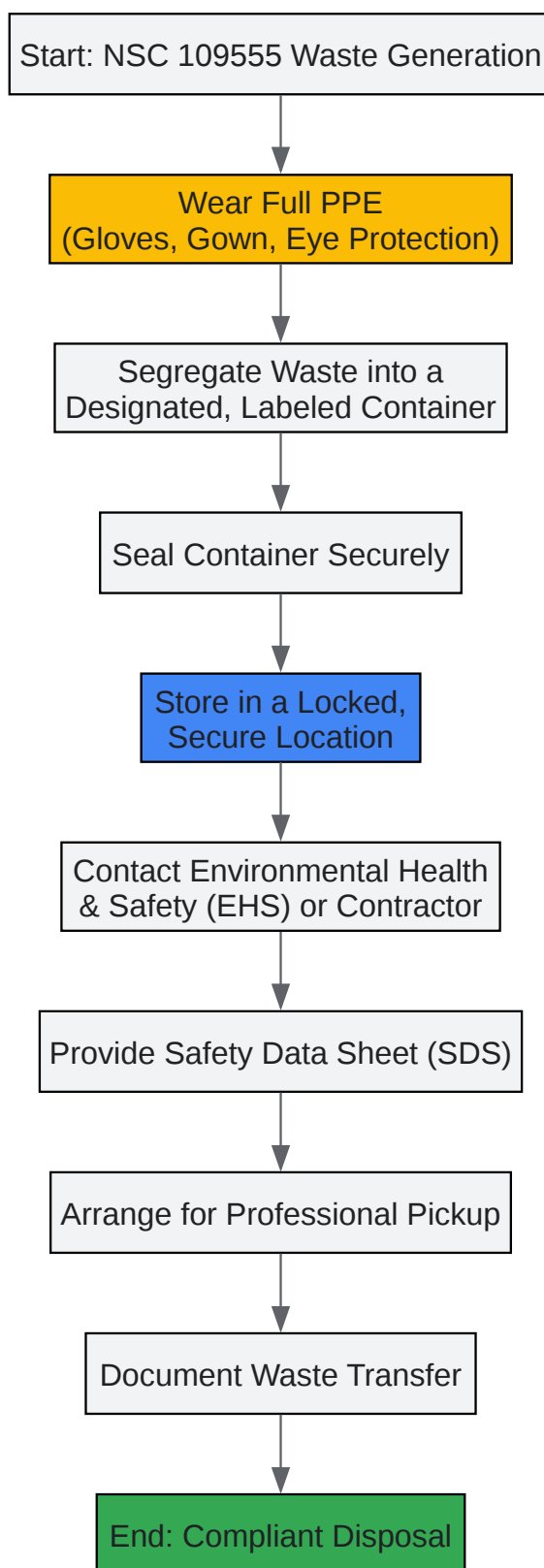
For reference, the following table summarizes key quantitative data for **NSC 109555**.

Property	Value
Melting Point	260 °C (500 °F) - decomposes
Log Pow (n-octanol/water)	1.5 at 20 °C (68 °F)

Bioaccumulation is not expected based on the Log Pow value.

VI. Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **NSC 109555**.



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Caption: Workflow for the safe disposal of **NSC 109555**.

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